

# Troubleshooting aggregation of peptides containing cysteic acid

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## Compound of Interest

Compound Name: Fmoc-L-cysteic acid

Cat. No.: B1390344

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## Technical Support Center: Peptides Containing Cysteic Acid

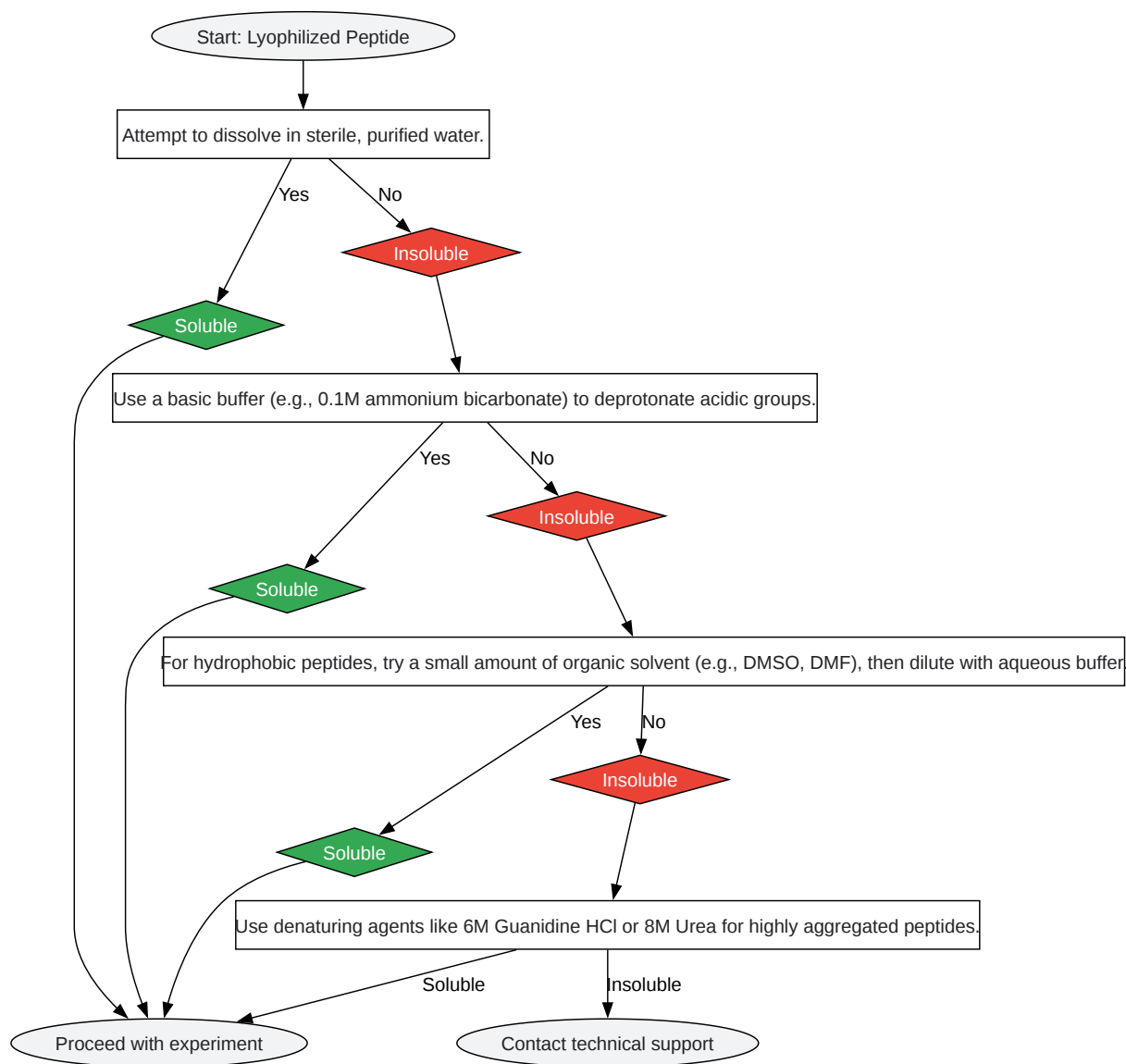
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address challenges associated with the aggregation of peptides containing cysteic acid. The information is tailored for researchers, scientists, and drug development professionals.

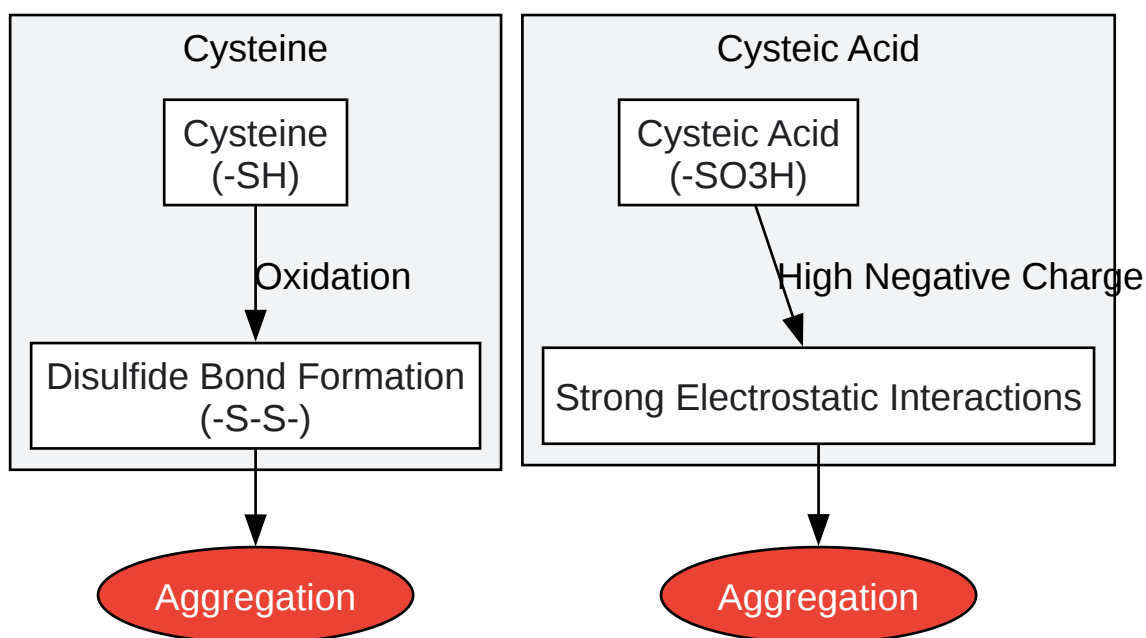
### Troubleshooting Guide

This guide provides a step-by-step approach to resolving common issues with the solubility and aggregation of peptides containing cysteic acid.

Q1: My peptide containing cysteic acid is insoluble. What should I do?

A1: Peptides containing cysteic acid are highly acidic due to the sulfonic acid group (-SO<sub>3</sub>H). Their solubility is highly dependent on pH. Follow this troubleshooting workflow to find the optimal solvent:





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